

Application Note: Large-Scale Synthesis of 2-Hydroxy-3-nitrobenzamide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Hydroxy-3-nitrobenzamide

CAS No.: 2912-76-7

Cat. No.: B1280379

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Executive Summary & Strategic Rationale

2-Hydroxy-3-nitrobenzamide (3-Nitrosalicylamide) is a critical intermediate in the synthesis of antiviral agents, anti-inflammatory drugs, and specific kinase inhibitors. Its structural core—a salicylamide scaffold with a nitro group at the 3-position—presents a classic challenge in aromatic substitution: Regioselectivity.

Direct nitration of salicylamide is chemically inefficient for large-scale production due to the directing effects of the hydroxyl (ortho/para) and amide (meta) groups, which typically favor the thermodynamically stable 5-nitro isomer or result in difficult-to-separate mixtures.

The Solution: This protocol details a "Protect-Select-Activate" strategy. Instead of direct nitration, we utilize Salicylic Acid as the starting material. The workflow prioritizes the isolation of the 3-nitro isomer before amidation using a thermodynamic solubility difference in the potassium salts—a self-validating control point that ensures high isomeric purity (>99%) prior to the final synthetic steps.

Retrosynthetic Analysis & Pathway Design

The most robust route decouples the nitration and amidation steps to maximize control over the isomeric ratio.

Figure 1: Retrosynthetic pathway highlighting the critical salt precipitation step for isomeric purity.

Detailed Experimental Protocol

Stage 1: Regioselective Nitration and Purification

Objective: Synthesize 3-nitrosalicylic acid (3-NSA) and remove the 5-nitro isomer. Mechanism: Electrophilic aromatic substitution followed by solubility-driven salt separation.

Reagents:

- Salicylic Acid (1.0 eq)[1]
- Nitric Acid (65%, ~1.5 eq)
- Sulfuric Acid (Catalytic/Solvent) or Acetic Acid
- Potassium Carbonate (
)[2]

Protocol:

- Nitration:
 - Dissolve Salicylic Acid in glacial acetic acid (or H₂SO₄ for larger industrial batches) in a jacketed reactor.
 - Cool to 15–20°C.
 - Slowly add Nitric Acid over 2 hours.[3] Critical: Maintain temperature <25°C to minimize dinitration and oxidation byproducts.
 - Allow the reaction to stir at room temperature for 4 hours.

- In-Process Control (IPC): HPLC should show a mixture of 3-NSA (~40-50%) and 5-NSA (~50-60%).
- Selective Precipitation (The "Hummel" Method):
 - Dilute the reaction mixture with water.
 - Neutralize carefully with Potassium Carbonate () to pH ~5-6.
 - Critical Control Point: Adjust the temperature to 20–25°C. Do NOT cool below 20°C.
 - Observation: The Potassium 3-nitrosalicylate is less soluble at this temperature and will precipitate as a yellow/orange solid. The Potassium 5-nitrosalicylate remains in the mother liquor.
 - Filter the precipitate.^{[4][5]} Wash with a small amount of water (20°C).
- Acidification:
 - Resuspend the filter cake in water.
 - Acidify with HCl to pH 1.
 - Filter the resulting free acid (3-Nitrosalicylic Acid).
 - Dry at 60°C.
 - Yield: ~30-35% (Isomerically pure). MP: ~145°C.

Stage 2: Activation and Amidation

Objective: Convert 3-NSA to **2-Hydroxy-3-nitrobenzamide**.

Reagents:

- 3-Nitrosalicylic Acid (Dry)^[6]

- Thionyl Chloride (
 , 1.5 eq)
- Toluene (Solvent, 10V)
- DMF (Catalytic, 0.05 eq)
- Aqueous Ammonia (25%, Excess)

Protocol:

- Acid Chloride Formation:
 - Charge 3-Nitrosalicylic Acid and Toluene into a reactor equipped with a scrubber (for SO₂/HCl).
 - Add catalytic DMF.
 - Heat to 50°C.
 - Add Thionyl Chloride dropwise.
 - Heat to 80°C and stir for 2–3 hours until gas evolution ceases.
 - Note: The solution should become homogeneous.
 - Concentrate under vacuum to remove excess
 and Toluene (azeotropic removal). Re-dissolve the residue in fresh Toluene or THF.
- Amidation:
 - In a separate vessel, charge Aqueous Ammonia (5 eq) and cool to 0–5°C.
 - Slowly add the Toluene/THF solution of 3-Nitrosalicyloyl Chloride to the ammonia.
 - Exotherm Warning: This reaction is highly exothermic. Control addition rate to keep T < 15°C.

- Stir for 1 hour at 0–5°C, then warm to room temperature.
- Work-up:
 - Acidify the mixture carefully to pH ~3-4 with HCl (to protonate the phenol and precipitate the amide, while keeping any unreacted acid in solution if pH is managed well, though usually, the amide precipitates significantly).
 - Filter the solid.^{[4][5][7]}
 - Recrystallization: Recrystallize from Ethanol/Water (or Methanol) to obtain yellow needles.

Process Engineering & Safety

Process Flow Diagram

Figure 2: Process flow diagram emphasizing the temperature-controlled filtration step.

Key Safety Parameters (KSP)

Parameter	Limit	Rationale
Nitration Temp	< 25°C	Prevents thermal runaway and dinitration (picric acid analogs).
Filtration Temp	> 20°C	Critical: Preventing precipitation of the 5-nitro isomer.
Amidation Temp	< 15°C	Controls exotherm; prevents hydrolysis of acid chloride back to acid.
Off-Gas	Scrubbing	SO ₂ and HCl generated in Stage 2 must be neutralized (NaOH scrubber).

Analytical Specifications

Target Molecule: **2-Hydroxy-3-nitrobenzamide** CAS: 13115-02-1 (Check specific isomer CAS, often generic for nitro-salicylamides) / Note: 3-nitro isomer is specific.

Test	Method	Specification
Appearance	Visual	Yellow to orange crystalline solid
Purity	HPLC (C18, ACN/H2O)	> 98.0%
Isomeric Purity	HPLC	< 0.5% 5-nitro isomer
Melting Point	USP <741>	~225–230°C (Amide) [Verify against standard]
Identity	¹ H-NMR (DMSO-d ₆)	Peaks at δ 7.0-8.5 (aromatic), δ ~13 (phenolic OH)

Note on MP: The intermediate 3-NSA melts ~145°C. The final amide typically melts higher. Literature values vary; establish an internal standard.

References

- Hummel, M., et al. "Improved Synthesis of 3-Nitrosalicylic Acid." [8] Synthetic Communications, vol. 40, no. 22, 2010. [9] [Link](#) (Describes the potassium salt separation method).
- PubChem Compound Summary. "**2-Hydroxy-3-nitrobenzamide**." National Center for Biotechnology Information. [Link](#)
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- OAText. "Synthesis of (E)-N'-(2-hydroxy-3,5-dinitrobenzylidene)-2-cyanoacetohydrazide." (Discusses nitration mixtures of salicylaldehyde). [Link](#)

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